

An In-depth Technical Guide to 12-Tridecenoyl Chloride

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Compound of Interest

Compound Name: 12-Tridecenoyl chloride

Cat. No.: B15547378

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CAS Number: 857078-98-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **12-tridecenoyl chloride**, a reactive lipid molecule with potential applications in research and drug development. This document consolidates available chemical and physical data, outlines detailed experimental protocols for its synthesis and analysis, and explores its potential biological significance.

Chemical and Physical Properties

12-Tridecenoyl chloride is a monounsaturated fatty acyl chloride. While extensive experimental data is not readily available in public literature, the following information has been compiled from chemical supplier databases and extrapolated from the properties of its corresponding fatty acid, 12-tridecenoic acid.

Property	Value	Source
CAS Number	857078-98-9	Chemical Suppliers
Molecular Formula	C ₁₃ H ₂₃ ClO	Calculated
Molecular Weight	230.77 g/mol	Calculated
Appearance	Likely a liquid at room temperature	Inferred
Purity	>98% (typical)	Chemical Suppliers
Storage	Store at -20°C to prevent degradation	Chemical Suppliers

Note: Some properties are inferred based on the nature of long-chain acyl chlorides and may need experimental verification.

Synthesis of 12-Tridecenoyl Chloride

The synthesis of **12-tridecenoyl chloride** involves the conversion of the carboxylic acid group of 12-tridecenoic acid to an acyl chloride. This can be achieved using standard chlorinating agents.

Experimental Protocol: Synthesis from 12-Tridecenoic Acid

This protocol is adapted from general procedures for the synthesis of unsaturated fatty acid chlorides.

Materials:

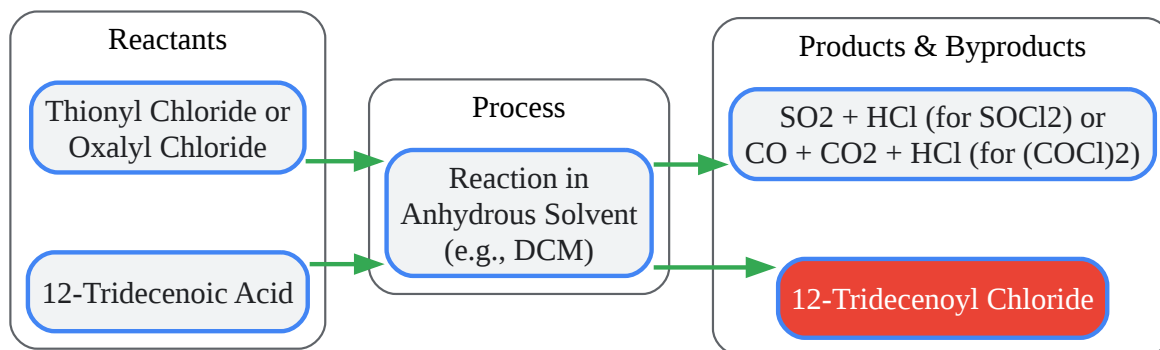
- 12-Tridecenoic acid (CAS: 6006-06-0)
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)
- Anhydrous dichloromethane (DCM) or other inert solvent (e.g., hexane)
- Dry nitrogen or argon gas

- Rotary evaporator
- Schlenk line or similar inert atmosphere setup
- Round-bottom flasks and magnetic stirrer

Procedure:

- Preparation: Under an inert atmosphere (dry nitrogen or argon), dissolve 1 equivalent of 12-tridecenoic acid in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stir bar.
- Chlorination: Slowly add 1.2 to 1.5 equivalents of thionyl chloride or oxalyl chloride to the stirred solution at 0°C (ice bath). If using oxalyl chloride, a catalytic amount of anhydrous dimethylformamide (DMF) can be added to facilitate the reaction.
- Reaction: Allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. The reaction progress can be monitored by taking small aliquots and analyzing them via thin-layer chromatography (TLC) to observe the disappearance of the starting carboxylic acid.
- Work-up: Once the reaction is complete, remove the excess chlorinating agent and solvent under reduced pressure using a rotary evaporator. To ensure complete removal of volatile impurities, the residue can be co-evaporated with anhydrous toluene or hexane two to three times.
- Product: The resulting product, **12-tridecenoyl chloride**, should be a clear to yellowish liquid. Due to its reactivity, it is often used immediately in subsequent reactions without further purification. If necessary, purification can be attempted by vacuum distillation, though this risks decomposition.

Safety Precautions: Thionyl chloride and oxalyl chloride are corrosive and toxic. All manipulations should be performed in a well-ventilated fume hood.



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Synthesis of **12-Tridecenoyl Chloride**.

Analytical Methods

The characterization of **12-tridecenoyl chloride** can be performed using various spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for assessing the purity of **12-tridecenoyl chloride** and confirming its molecular weight. Due to its high reactivity, derivatization to a more stable ester (e.g., methyl ester) is recommended prior to analysis.

Experimental Protocol: GC-MS Analysis (as Methyl Ester)

- Derivatization: React a small sample of **12-tridecenoyl chloride** with anhydrous methanol to form the methyl 12-tridecenoate. This reaction is typically rapid and exothermic.
- Sample Preparation: Dissolve the resulting methyl ester in a suitable solvent like hexane or ethyl acetate.
- GC Conditions (Example):
 - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
 - Injector Temperature: 250°C.

- Oven Program: Start at 100°C, hold for 2 minutes, then ramp to 250°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions (Example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Source Temperature: 230°C.

The resulting mass spectrum should show a molecular ion peak corresponding to the methyl ester and characteristic fragmentation patterns.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy can confirm the structure of **12-tridecenoyl chloride**.

Expected ^1H NMR Spectral Features (in CDCl_3):

- ~5.8 ppm (m): Vinyl proton ($-\text{CH}=\text{CH}_2$).
- ~4.9-5.1 ppm (m): Terminal vinyl protons ($=\text{CH}_2$).
- ~2.8 ppm (t): Methylene group alpha to the acyl chloride ($-\text{CH}_2-\text{COCl}$).
- ~2.0 ppm (q): Allylic protons ($-\text{CH}_2-\text{CH}=\text{CH}_2$).
- ~1.2-1.7 ppm (m): Methylene protons of the aliphatic chain.

Expected ^{13}C NMR Spectral Features (in CDCl_3):

- ~173 ppm: Carbonyl carbon of the acyl chloride ($\text{R}-\text{COCl}$).
- ~139 ppm: Vinyl carbon ($-\text{CH}=\text{CH}_2$).
- ~114 ppm: Terminal vinyl carbon ($=\text{CH}_2$).

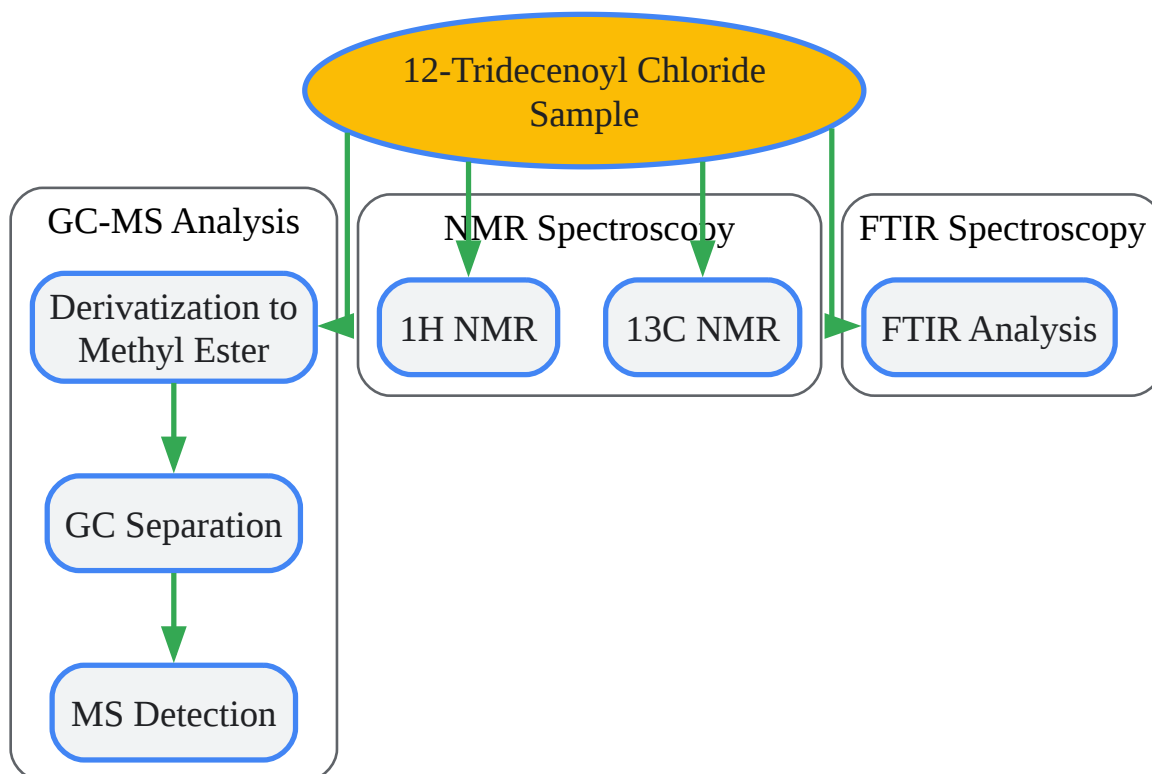
- ~45-50 ppm: Methylene carbon alpha to the acyl chloride ($-\text{CH}_2\text{-COCl}$).
- ~25-35 ppm: Other methylene carbons of the aliphatic chain.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is useful for identifying the acyl chloride functional group.

Expected FTIR Absorption Bands:

- $\sim 1800\text{ cm}^{-1}$: Strong C=O stretching vibration, characteristic of an acyl chloride. This is at a higher frequency than the carbonyl stretch of the corresponding carboxylic acid ($\sim 1710\text{ cm}^{-1}$).
- $\sim 3080\text{ cm}^{-1}$: $=\text{C-H}$ stretching of the vinyl group.
- $\sim 1640\text{ cm}^{-1}$: C=C stretching of the vinyl group.
- $\sim 2850\text{-}2960\text{ cm}^{-1}$: C-H stretching of the aliphatic chain.



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Analytical workflow for **12-Tridecenoyl Chloride**.

Potential Biological Significance and Research Applications

While there is no direct evidence in the literature for the biological activity of **12-tridecenoyl chloride**, its precursor, 12-tridecenoic acid, has shown some biological effects. It exhibits antimicrobial activity against *Staphylococcus aureus* and has been shown to inhibit gastric juice secretion in rats.[1] Furthermore, odd-numbered unsaturated fatty acids, such as those with 13 carbon atoms (C13:1), have been reported to modulate leukocyte function.[2]

As a reactive acyl chloride, **12-tridecenoyl chloride** is expected to be highly electrophilic and could potentially acylate proteins and other biomolecules. This reactivity suggests several avenues for research:

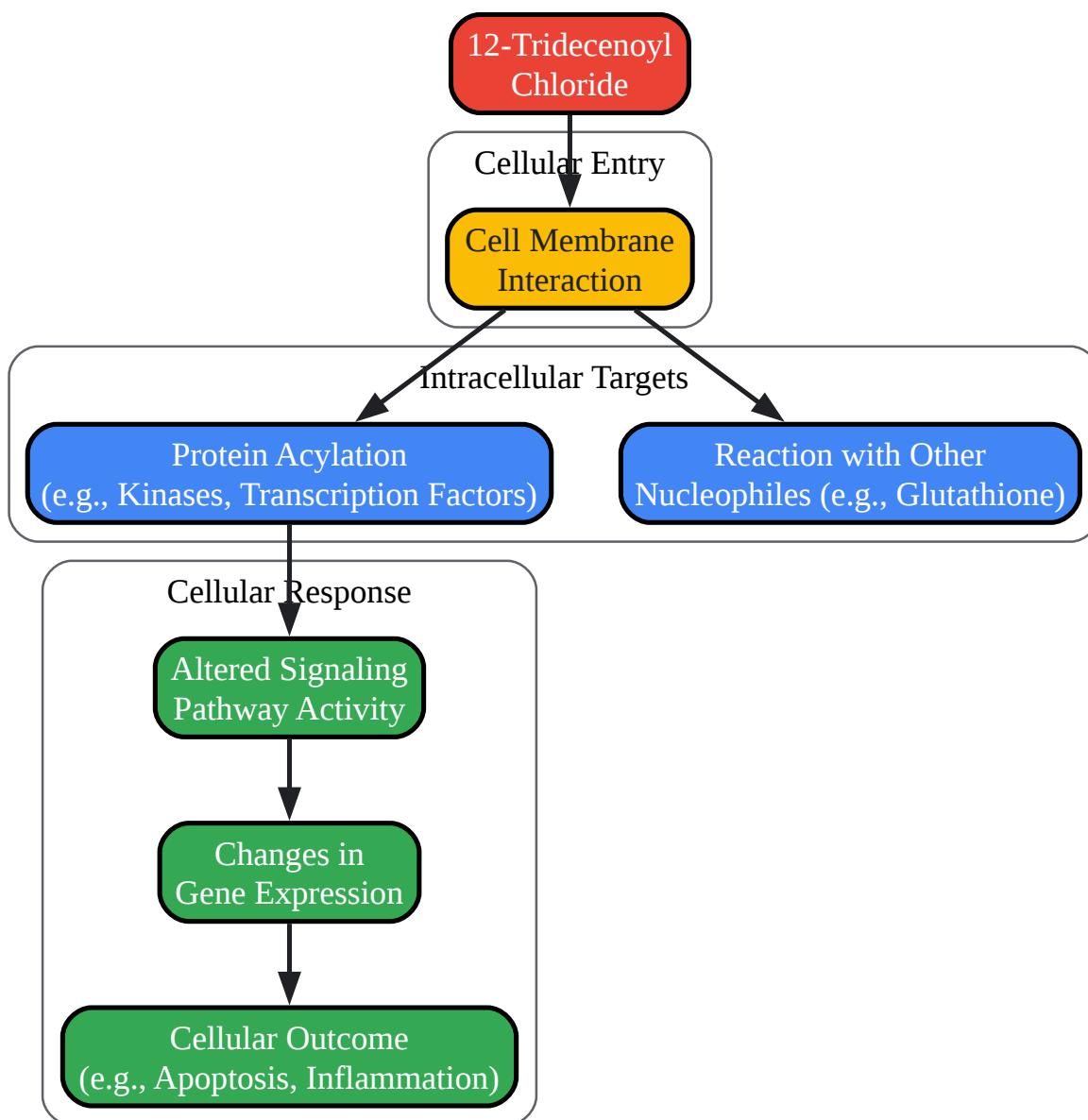
- **Chemical Probe Development:** It could be used as a chemical probe to identify novel protein targets of fatty acylation, a crucial post-translational modification involved in various signaling pathways.
- **Bioactive Prodrug Synthesis:** The acyl chloride could serve as a reactive intermediate for the synthesis of more complex bioactive lipids or prodrugs, where the tridecenoyl moiety could influence membrane interactions and cellular uptake.
- **Investigating Lipid Signaling:** As a reactive lipid species, it could be used to investigate the cellular responses to lipid-based electrophilic stress, which is implicated in various inflammatory and metabolic diseases.

Hypothetical Signaling Pathway Involvement

Given the known roles of other fatty acids and reactive lipids, **12-tridecenoyl chloride** could potentially modulate signaling pathways through several mechanisms:

- **Protein Acylation:** Covalent modification of key signaling proteins, such as kinases, phosphatases, or transcription factors, could alter their activity or localization.

- Membrane Interactions: Incorporation into cellular membranes could alter membrane fluidity and the function of membrane-associated proteins.
- Metabolism to Bioactive Mediators: Although unlikely to persist in its reactive form in a biological system, its rapid reaction with cellular nucleophiles could generate stable adducts that act as signaling molecules.



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Hypothetical cellular mechanism of action.

Conclusion

12-Tridecenoyl chloride is a reactive lipid with potential for use as a chemical tool in studying cellular signaling and for the synthesis of novel bioactive compounds. While direct biological data is currently lacking, the known activities of its parent fatty acid and other reactive lipids provide a strong rationale for further investigation. The experimental protocols and analytical data provided in this guide offer a foundation for researchers to synthesize, characterize, and explore the applications of this intriguing molecule. Future research should focus on elucidating its specific biological targets and its effects on cellular pathways to unlock its full potential in drug discovery and chemical biology.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. scielo.br [scielo.br]
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